

# In-Depth Technical Guide: Physicochemical Properties of 2-(tributylstannyl)oxazole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Tributylstannyl)oxazole

Cat. No.: B129791

[Get Quote](#)

This guide provides the core physicochemical properties of **2-(tributylstannyl)oxazole**, a key reagent in organic synthesis. The data presented is essential for researchers, scientists, and professionals involved in drug development and chemical synthesis, particularly in reactions such as Stille cross-coupling.

## Physicochemical Data

The fundamental molecular properties of **2-(tributylstannyl)oxazole** are summarized below. These values are critical for reaction planning, stoichiometric calculations, and analytical characterization.

Property	Value	References
Molecular Formula	C <sub>15</sub> H <sub>29</sub> NOSn	[1][2][3][4][5]
Molecular Weight	358.09 g/mol	[1]
358.11 g/mol	[2][3][5]	
358.0979 g/mol	[4]	
CAS Number	145214-05-7	
Alternate Names	Tributyl(1,3-oxazol-2-yl)stannane	[1][3][5]
2-(Tributylstannanyl)-1,3-oxazole	[2][5]	
2-(Tributylstannyl)-1,3-oxazole	[3][5]	

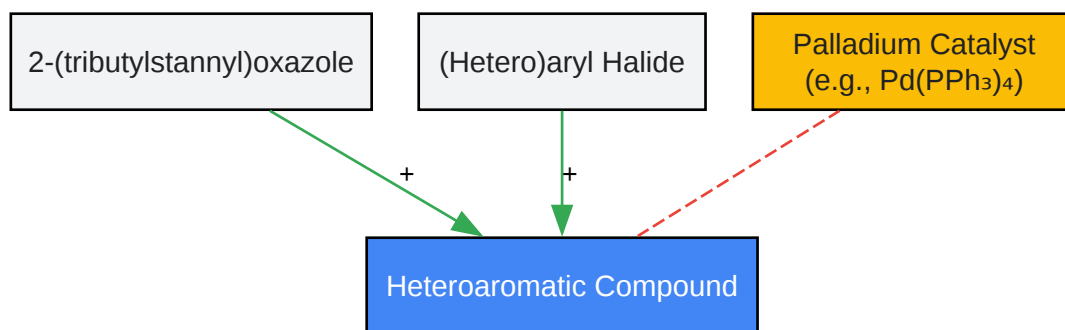
## Experimental Data and Applications

**2-(tributylstannyl)oxazole** is primarily utilized as a synthetic building block in organic chemistry.[2][3] Its main application is as a reactant in Stille-Migita cross-coupling reactions to prepare various heteroaromatic compounds.[2][6][7] For instance, it can be reacted with (hetero)aryl halides in the presence of a palladium catalyst to form new carbon-carbon bonds.[2][6][7]

A specific experimental application includes the synthesis of ethyl 2-[3-(1,3-oxazol-2-yl)-1H-indazol-1-yl]acetate. This is achieved by reacting **2-(tributylstannyl)oxazole** with 3-iodoindazole, using Pd(PPh<sub>3</sub>)<sub>4</sub> as a catalyst.[2][6][7]

## Logical Relationship: Synthesis Application

The following diagram illustrates the role of **2-(tributylstannyl)oxazole** in a typical Stille cross-coupling reaction.



[Click to download full resolution via product page](#)

Stille cross-coupling reaction workflow.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. 2-(TRI-N-BUTYLSTANNYL)OXAZOLE | 145214-05-7 [chemicalbook.com]
- 4. aablocks.com [aablocks.com]
- 5. parchem.com [parchem.com]
- 6. 2-(Tri-n-butylstannyl)oxazole 145214-05-7 [sigmaaldrich.com]
- 7. Sigma Aldrich 2-(Tri-N-Butylstannyl)Oxazole 5 g | Buy Online | Sigma Aldrich | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of 2-(tributylstannyl)oxazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129791#2-tributylstannyl-oxazole-molecular-weight-and-formula\]](https://www.benchchem.com/product/b129791#2-tributylstannyl-oxazole-molecular-weight-and-formula)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)